

physical and chemical properties of 4-Amino-5-bromo-2-chloropyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

| Compound of Interest | |
|----------------------|------------------------------------|
| Compound Name: | 4-Amino-5-bromo-2-chloropyrimidine |
| Cat. No.: | B1273702 |

[Get Quote](#)

An In-depth Technical Guide to 4-Amino-5-bromo-2-chloropyrimidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Amino-5-bromo-2-chloropyrimidine is a pivotal heterocyclic intermediate, extensively utilized in the synthesis of a diverse range of biologically active molecules. Its unique structural arrangement, featuring multiple reactive sites, makes it a valuable scaffold in the fields of medicinal chemistry and agrochemical research. This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Amino-5-bromo-2-chloropyrimidine**, detailed experimental protocols for its synthesis, and an exploration of its significant role as a building block for targeted therapeutics, particularly kinase inhibitors.

Core Properties of 4-Amino-5-bromo-2-chloropyrimidine

4-Amino-5-bromo-2-chloropyrimidine is a solid compound, with its appearance described as a white to pale cream powder or clear brown to purple liquid, likely depending on its purity and physical state.^{[1][2]} It is slightly soluble in water.^{[1][3][4]}

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **4-Amino-5-bromo-2-chloropyrimidine**. It is important to note that some variations exist in the reported data across different suppliers and studies.

Table 1: Physical Properties

| Property | Value | Source(s) |
|--------------------------------------------|-------------------------------------------------------------|-----------|
| Appearance | White to pale cream powder; Clear brown to purple liquid | [1][2] |
| Melting Point | 187-188 °C | [1][3] |
| 127.3-128.4 °C | [5] | |
| Boiling Point | 369.8 °C at 760 mmHg | [1] |
| 315.5 ± 37.0 °C (Predicted) | [5] | |
| Density | 2.0 ± 0.1 g/cm ³ | [1] |
| 1.834 ± 0.06 g/cm ³ (Predicted) | [5] | |
| Solubility | Slightly soluble in water | [1][3][4] |
| Flash Point | 177.5 ± 22.3 °C | [1] |
| 144.59 °C | [5] | |
| Vapor Pressure | 1.16E-05 mmHg at 25°C | [1] |
| Refractive Index | 1.660 | [1] |

Table 2: Chemical and Molecular Data

| Property | Value | Source(s) |
|-------------------|--------------------------------------------------|---------------------|
| Molecular Formula | C ₄ H ₃ BrClN ₃ | [1] |
| Molecular Weight | 208.44 g/mol | [1] |
| Exact Mass | 206.919876 | [1] |
| pKa | 0.68 ± 0.10 (Predicted) | [3] |
| XLogP3 | 1.5 | [1] |
| CAS Number | 205672-25-9 | [1] |
| InChI Key | QOWALNIZDHZTSM- UHFFFAOYSA-N | [1] |

Synthesis and Experimental Protocols

The primary application of **4-Amino-5-bromo-2-chloropyrimidine** is as a synthetic intermediate. Pyrimidine and its derivatives are known for their broad range of biological activities, including insecticidal, fungicidal, antiviral, and anticancer properties.[\[1\]](#) This compound, in particular, is a key precursor for the synthesis of receptor tyrosine kinase inhibitors used in cancer therapy.[\[1\]](#)

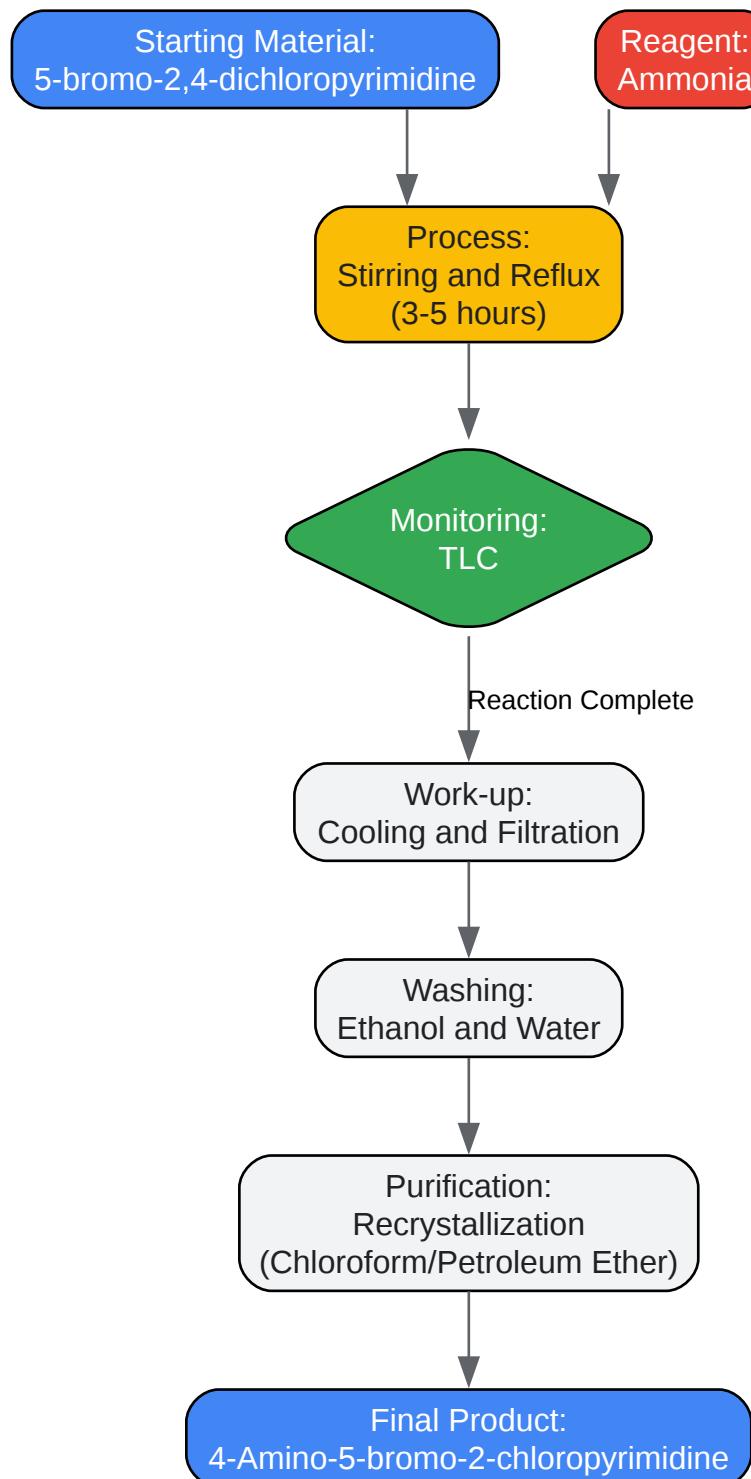
Synthesis of 4-Amino-5-bromo-2-chloropyrimidine

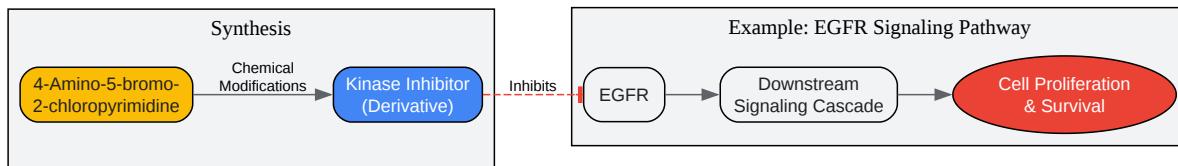
A common and efficient method for the synthesis of **4-Amino-5-bromo-2-chloropyrimidine** involves the selective amination of 5-bromo-2,4-dichloropyrimidine.[\[5\]](#) This route is favored for its mild reaction conditions and the ready availability of the starting material.[\[5\]](#)

Experimental Protocol:

- Reaction Setup: To a 1000 mL three-necked flask, add 5-bromo-2,4-dichloropyrimidine and a solution of ammonia.[\[5\]](#)
- Reaction Execution: The mixture is stirred and refluxed for a period of 3 to 5 hours.[\[5\]](#)
- Monitoring: The progress of the reaction should be monitored using Thin Layer Chromatography (TLC).[\[5\]](#)

- Work-up: Once the reaction is complete, the mixture is cooled to room temperature and the resulting solid is collected by filtration.[5]
- Purification: The crude product is washed sequentially with ethanol (200 mL) and water (500 mL).[5] After drying, the solid is recrystallized from a 1:1 mixture of chloroform and petroleum ether to yield the pure, white solid **4-Amino-5-bromo-2-chloropyrimidine**.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 4-Amino-5-bromo-2-chloropyrimidine [myskinrecipes.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 4-Amino-5-bromo-2-chloropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1273702#physical-and-chemical-properties-of-4-amino-5-bromo-2-chloropyrimidine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com